

Sessilifoline A: A Technical Guide to its Physicochemical Properties and Biological Context

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Compound of Interest

Compound Name: *Sessilifoline A*

Cat. No.: *B12432869*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Sessilifoline A is a structurally complex, polycyclic alkaloid belonging to the Stemona alkaloid family.^{[1][2][3]} These natural products are exclusively found in plants of the Stemonaceae family, which are predominantly distributed in Southeast Asia.^{[1][2]} Stemona alkaloids are renowned for their intricate molecular architectures, typically featuring a pyrrolo[1,2-a]azepine core.^{[1][2]} Historically, extracts from Stemona species have been utilized in traditional medicine, notably for their antitussive and insecticidal properties.^{[1][2][4][5]} This guide provides a comprehensive overview of the known physical and chemical properties of **Sessilifoline A**, alongside a discussion of its biological context within the broader class of Stemona alkaloids, and outlines general experimental methodologies for its study.

Physicochemical Properties of Sessilifoline A

The following table summarizes the key physical and chemical properties of **Sessilifoline A**, based on currently available data. It is important to note that while fundamental properties have been established, detailed experimental data such as melting point, boiling point, and specific solubility are not widely reported in the public domain.

Property	Value	Source
CAS Number	929637-35-4	Commercial Suppliers
Molecular Formula	C ₂₂ H ₃₁ NO ₅	Commercial Suppliers
Molecular Weight	389.49 g/mol	Commercial Suppliers
IUPAC Name	(1S,3S,5R,6S,7R,10S,11R,12R,16S)-11-ethyl-7-methyl-3-[(2S,4S)-4-methyl-5-oxotetrahydro-2-furanyl]-9,17-dioxo-2-azapentacyclo[10.5.0.0.0 ¹ ,5.0 ² ,16.0 ⁶ ,10]heptadecan-8-one	Commercial Suppliers
Appearance	White to off-white powder	Commercial Suppliers
Purity	>95%	Commercial Suppliers
Storage Temperature	-20°C	Commercial Suppliers
Canonical SMILES	<chem>CCC1C2CCCC3N4C2(O3)C(C4C5CC(C(=O)O5)C)C6C1OC(=O)C6C</chem>	Commercial Suppliers

Experimental Protocols

Detailed experimental protocols for the isolation and characterization of **Sessilifoline A** are not specifically available in the surveyed literature. However, based on established methods for the study of *Stemona* alkaloids, a general workflow can be described.

General Protocol for Isolation and Characterization of *Stemona* Alkaloids

This protocol represents a generalized approach and would require optimization for the specific isolation of **Sessilifoline A**.

- Extraction:

- Air-dried and powdered root material of *Stemona japonica* is subjected to extraction with a suitable organic solvent, typically methanol or ethanol, at room temperature for an extended period.
- The resulting crude extract is concentrated under reduced pressure to yield a residue.
- Acid-Base Partitioning:
 - The residue is dissolved in an acidic aqueous solution (e.g., 5% HCl) to protonate the alkaloidal nitrogen atoms, rendering them water-soluble.
 - This aqueous solution is then washed with a non-polar organic solvent (e.g., diethyl ether or ethyl acetate) to remove neutral and acidic compounds.
 - The acidic aqueous layer is subsequently basified (e.g., with NH_4OH to pH 9-10) to deprotonate the alkaloids, making them soluble in organic solvents.
 - The alkaloids are then extracted from the basified aqueous solution using a chlorinated solvent such as dichloromethane or chloroform.
- Chromatographic Purification:
 - The crude alkaloid fraction is subjected to column chromatography over silica gel.
 - A gradient elution system, starting with a non-polar solvent and gradually increasing the polarity (e.g., a hexane-ethyl acetate gradient followed by a dichloromethane-methanol gradient), is employed to separate the different alkaloid components.
 - Fractions are collected and monitored by thin-layer chromatography (TLC).
 - Fractions containing the compound of interest are combined and may require further purification by preparative TLC or high-performance liquid chromatography (HPLC) to yield pure **Sessilifoline A**.

Characterization Techniques

The structure of the isolated **Sessilifoline A** would be elucidated using a combination of modern spectroscopic techniques:

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H NMR and ^{13}C NMR spectroscopy are crucial for determining the carbon-hydrogen framework of the molecule. 2D NMR techniques such as COSY, HSQC, and HMBC are employed to establish the connectivity between protons and carbons, and to elucidate the relative stereochemistry.
- **Mass Spectrometry (MS):** High-resolution mass spectrometry (HRMS) is used to determine the exact molecular weight and elemental composition of the molecule, confirming the molecular formula. Fragmentation patterns observed in MS/MS experiments can provide valuable information about the different structural motifs within the molecule.
- **Infrared (IR) Spectroscopy:** IR spectroscopy is used to identify the presence of key functional groups, such as carbonyls (C=O), hydroxyls (O-H), and carbon-oxygen bonds, based on their characteristic absorption frequencies.
- **X-ray Crystallography:** If a suitable single crystal of **Sessilifoline A** can be obtained, X-ray crystallography can provide an unambiguous determination of its three-dimensional structure and absolute stereochemistry.

Biological Activities and Signaling Pathways

Current State of Knowledge for Sessilifoline A

As of the latest available data, there are no specific studies detailing the biological activities or the mechanism of action of **Sessilifoline A**. The signaling pathways affected by this particular alkaloid have not yet been elucidated.

Biological Context: Stemona Alkaloids

While data on **Sessilifoline A** is lacking, the broader class of Stemona alkaloids has been reported to exhibit a range of biological activities, including:

- **Insecticidal Activity:** This is one of the most well-documented properties of Stemona extracts and isolated alkaloids.[2]
- **Antitussive Effects:** Several Stemona alkaloids have demonstrated significant cough-suppressant activity.[1]

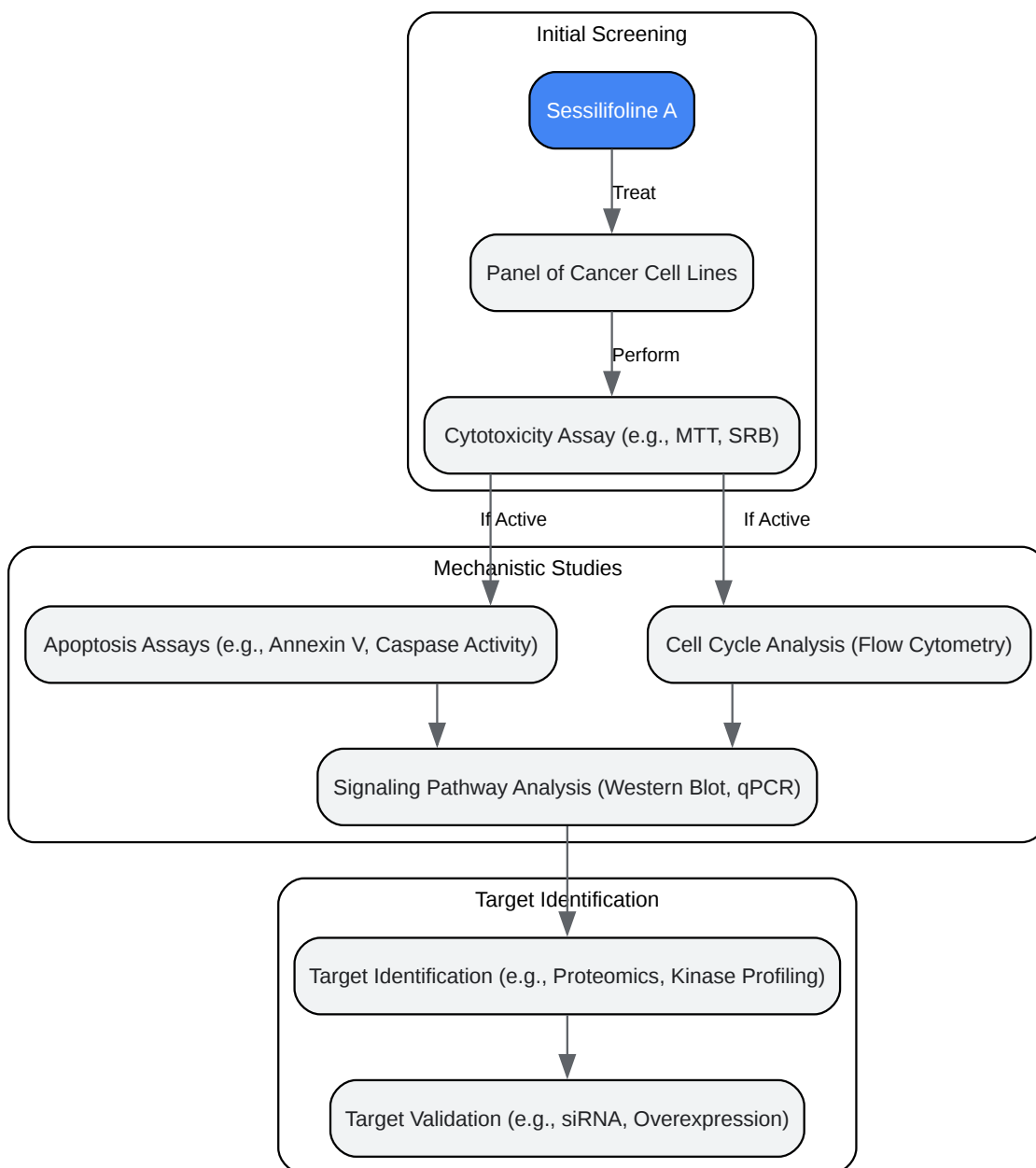
- Anthelmintic and Antiparasitic Properties: Certain alkaloids have shown efficacy against worms and other parasites.[\[4\]](#)[\[5\]](#)
- Antibacterial and Antifungal Activities: Some Stemona alkaloids have been reported to possess antimicrobial properties.[\[4\]](#)[\[5\]](#)

Given the shared structural core within this family of compounds, it is plausible that **Sessilifoline A** may exhibit similar biological activities. However, this requires dedicated experimental validation.

Hypothetical Signaling Pathway for Investigation

For natural products with unknown mechanisms of action, a common starting point is to investigate their effects on key cellular signaling pathways involved in processes such as cell proliferation, inflammation, and apoptosis. The diagram below illustrates a generalized workflow for such an investigation.

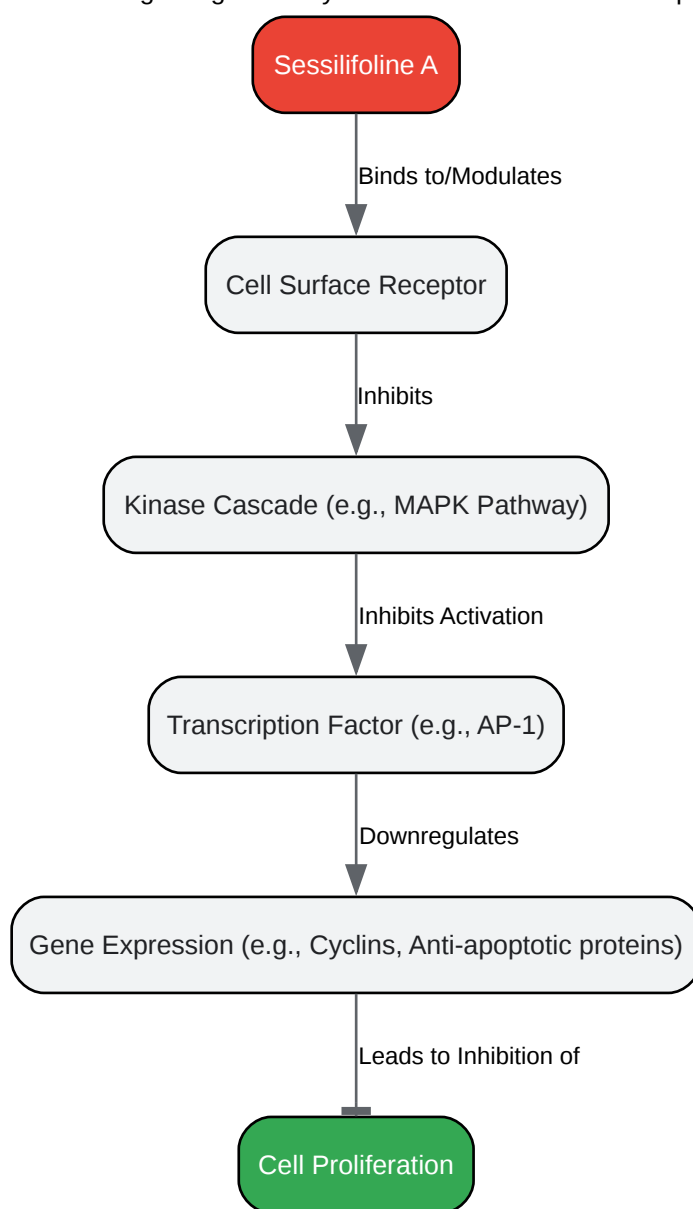
Generalized Workflow for Investigating the Biological Activity of a Novel Compound

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A generalized workflow for investigating the biological activity of a novel compound.

The following diagram illustrates a hypothetical signaling pathway that could be modulated by a bioactive compound, leading to an anti-proliferative effect. This is a generic representation and would need to be experimentally verified for **Sessilifoline A**.

Hypothetical Signaling Pathway for an Anti-Proliferative Compound



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A hypothetical signaling pathway for an anti-proliferative compound.

Conclusion

Sessilifoline A is an intriguing member of the Stemona alkaloid family with a well-defined chemical structure. While its fundamental physicochemical properties are known, a significant gap exists in the publicly available literature regarding detailed experimental data and its biological activity profile. The general protocols and contextual information provided herein serve as a foundation for researchers interested in further investigating this promising natural product. Future studies are warranted to elucidate the specific biological targets and signaling pathways of **Sessilifoline A**, which could unveil novel therapeutic potentials.

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